

# Personal protective equipment for handling Trichloromethanesulfonyl chloride

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## Compound of Interest

Compound Name: *Trichloromethanesulfonyl chloride*

Cat. No.: *B166823*

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## Essential Safety and Handling Guide for Trichloromethanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Trichloromethanesulfonyl chloride** (CAS No. 2547-61-7). Adherence to these procedures is essential to ensure a safe laboratory environment.

**Trichloromethanesulfonyl chloride** is a corrosive material that can cause severe skin burns, eye damage, and respiratory irritation.<sup>[1][2]</sup> This document outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to minimize risk.

## Immediate Safety Information

Hazard Statement	Description	GHS Classification
H314	Causes severe skin burns and eye damage <sup>[1][2]</sup>	Skin Corrosion/Irritation, Category 1B
H335	May cause respiratory irritation <sup>[1]</sup>	Specific Target Organ Toxicity (Single Exposure), Category 3

## Personal Protective Equipment (PPE)

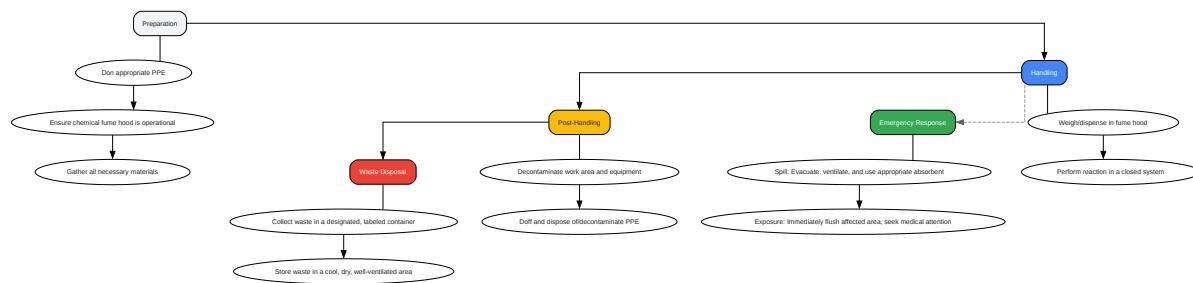
Proper selection and use of PPE are the most critical lines of defense against exposure to **Trichloromethanesulfonyl chloride**. The following table summarizes the required PPE.

Body Part	Protective Equipment	Standard/Specification
Eyes/Face	Safety glasses with side shields and a face shield	EN 166 or ANSI Z87.1
Hands	Chemical-resistant gloves (e.g., Butyl rubber, Viton®)	EN 374
Respiratory	Full-face respirator with Type P3 (EN 143) cartridges	NIOSH or EN 140/143 approved
Body	Chemical-resistant lab coat or apron	---
Feet	Closed-toe shoes	---

Note: Always inspect PPE for integrity before use. Contaminated clothing should be removed immediately and decontaminated before reuse.

## Operational Plan for Handling

A systematic approach is crucial when working with **Trichloromethanesulfonyl chloride**. The following workflow outlines the key steps for safe handling.



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## References

- 1. Trichloromethanesulfonyl chloride 97 2547-61-7 [sigmaaldrich.com]

- 2. Trichloromethanesulfonyl chloride | CCl<sub>4</sub>O<sub>2</sub>S | CID 75684 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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